

Antitumor agent-120 dosage and administration in mice

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Compound of Interest

Compound Name: *Antitumor agent-120*

Cat. No.: *B2600699*

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Application Notes and Protocols: Antitumor Agent-120

Audience: Researchers, scientists, and drug development professionals.

Introduction: **Antitumor Agent-120** is a novel investigational molecule demonstrating potent anti-proliferative and pro-apoptotic activity in preclinical cancer models. These application notes provide detailed protocols for its administration in mice, focusing on dosage, experimental workflows, and efficacy evaluation in tumor-bearing mouse models.

Data Presentation

Table 1: Dosage and Administration of **Antitumor Agent-120** in Mice

Parameter	Details
Formulation	10 mg/mL solution in 5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline
Routes of Administration	Intravenous (IV), Intraperitoneal (IP), Oral (PO)
Dosage Range	5 mg/kg to 50 mg/kg
Dosing Frequency	Once daily (QD) or twice daily (BID)
Treatment Duration	14-28 days, depending on the tumor model and study endpoint

Table 2: Recommended Dosing for Different Mouse Tumor Models

Tumor Model	Cell Line	Route of Administration	Dose (mg/kg)	Dosing Schedule
Pancreatic Ductal Adenocarcinoma (PDAC)	KPC	IP	25	QD
Non-Small Cell Lung Cancer (NSCLC)	LLC	IV	10	BID
Colorectal Cancer (CRC)	CT26	PO	50	QD
Breast Cancer	4T1	IP	20	QD

Experimental Protocols

1. Animal Models

All animal experiments should be conducted in accordance with institutional guidelines and approved by the Institutional Animal Care and Use Committee (IACUC).

- Species: Immunocompromised mice (e.g., NOD-scid gamma (NSG)) or syngeneic mouse models (e.g., C57BL/6, BALB/c), depending on the tumor model.
- Age/Weight: 6-8 weeks old, 18-22 g.
- Acclimatization: Animals should be acclimatized for at least one week before the start of the experiment.

2. Tumor Model Establishment

- Subcutaneous Tumor Implantation:
 - Harvest cancer cells during their exponential growth phase.
 - Resuspend the cells in sterile PBS or Matrigel at a concentration of 1×10^7 cells/mL.
 - Inject 100 μ L of the cell suspension (1×10^6 cells) subcutaneously into the flank of the mouse.
 - Allow tumors to grow to a palpable size (e.g., 100-150 mm³) before initiating treatment.

3. Preparation and Administration of **Antitumor Agent-120**

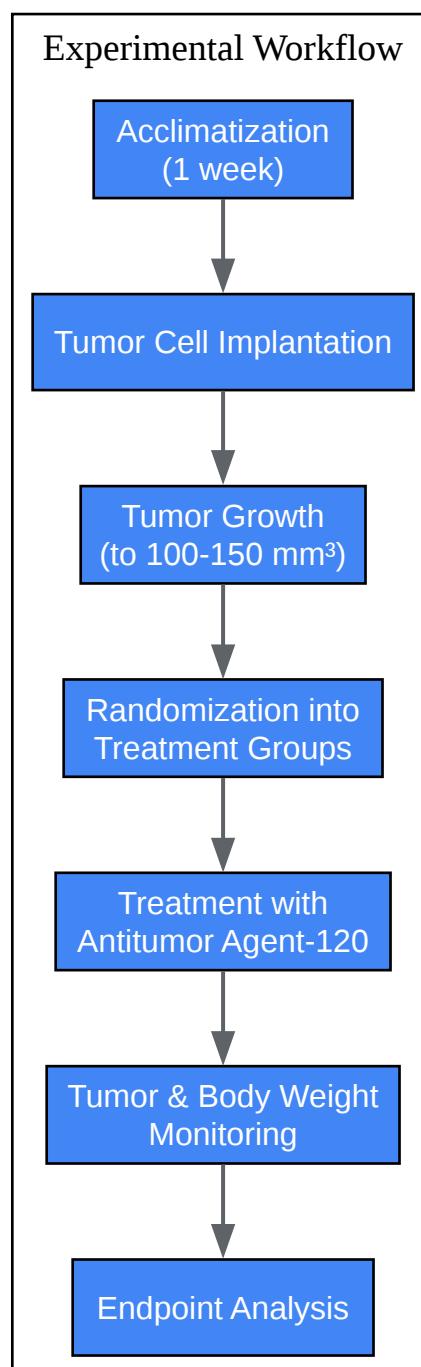
- Preparation:
 - Warm the vehicle (5% DMSO, 40% PEG300, 5% Tween 80, 50% Saline) to room temperature.
 - Add the appropriate amount of **Antitumor Agent-120** to the vehicle to achieve the desired final concentration.
 - Vortex thoroughly to ensure complete dissolution.
- Administration:
 - Intravenous (IV): Administer via the tail vein using a 27-gauge needle. The injection volume should be approximately 100 μ L.

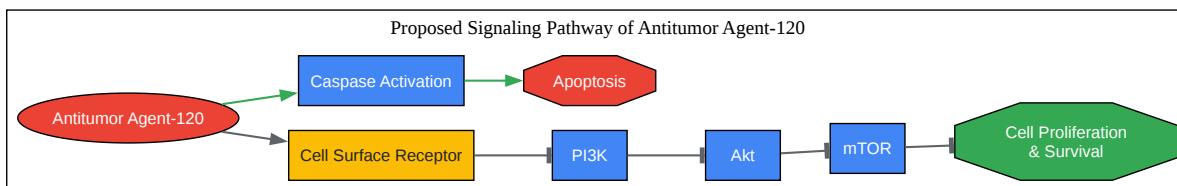
- Intraperitoneal (IP): Inject into the lower right quadrant of the abdomen using a 27-gauge needle. The injection volume should be approximately 200 μ L.
- Oral (PO): Administer using an oral gavage needle. The gavage volume should be approximately 200 μ L.

4. Efficacy Evaluation

- Tumor Volume Measurement:
 - Measure tumor dimensions (length and width) using digital calipers every 2-3 days.
 - Calculate tumor volume using the formula: Volume = (Length x Width²) / 2.
- Body Weight: Monitor and record the body weight of each mouse every 2-3 days as an indicator of toxicity.
- Survival Analysis: Monitor mice for signs of morbidity and euthanize them when necessary. Record the date of death or euthanasia for survival analysis.
- Endpoint Analysis: At the end of the study, euthanize the mice and collect tumors and other relevant tissues for further analysis (e.g., histology, biomarker analysis).

Mandatory Visualizations





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